

Unveiling the Chemical Identity of Nickel Carbide (Ni₃C): An XPS-Based Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NICKEL CARBIDE

CAS No.: 12710-36-0

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For researchers, scientists, and professionals in material science and catalysis, understanding the precise chemical state of nickel and carbon in **nickel carbide** (Ni₃C) is paramount for predicting and optimizing its performance. This guide provides a comprehensive comparison of the X-ray Photoelectron Spectroscopy (XPS) signatures of Ni₃C against other relevant nickel and carbon species, supported by experimental data and detailed protocols.

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material. In the context of Ni₃C, XPS is instrumental in distinguishing the carbidic phase from metallic nickel, nickel oxides, and various forms of carbon that may coexist in a sample.

Comparative Analysis of Ni 2p and C 1s Binding Energies

The core-level binding energies of nickel (Ni 2p) and carbon (C 1s) are key identifiers of their chemical environments. The following tables summarize the characteristic binding energies for Ni and C in Ni₃C and other commonly encountered chemical states, compiled from various studies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 1: Comparison of Ni 2p_{3/2} Binding Energies for Various Nickel Species

Chemical State	Binding Energy (eV)	Key Distinguishing Features
Ni in Ni ₃ C	~853.4	Shifted to a slightly higher binding energy compared to metallic Ni.
Metallic Ni (Ni ⁰)	~852.4 - 852.8	Lower binding energy compared to carbidic and oxidized forms. [1] [3] [6]
Nickel Oxide (NiO)	~853.7 - 856.0	Characterized by strong satellite peaks at higher binding energies. [1] [3] [6]
Nickel Hydroxide (Ni(OH) ₂)	~855.0 - 856.0	Often exhibits broader peaks and distinct satellite features compared to NiO. [1]
Ni ³⁺ species	~857.0 - 858.0	Found in compounds like NiOOH, at significantly higher binding energies. [1]

Table 2: Comparison of C 1s Binding Energies for Various Carbon Species

Chemical State	Binding Energy (eV)	Key Distinguishing Features
C in Ni ₃ C	~283.0 - 283.7	Significantly lower binding energy compared to graphitic/adventitious carbon. [2]
Graphitic/sp ² Carbon	~284.4 - 284.7	The typical reference for adventitious carbon.[1][2]
Amorphous/sp ³ Carbon	~284.9 - 285.3	Slightly higher binding energy than graphitic carbon.[2][5]
C-O bonds	~286.1	Indicative of surface oxidation or contamination.[1]
C=O bonds	~287.2	Indicative of surface oxidation or contamination.[1]
O-C=O bonds	~288.7	Indicative of surface oxidation or contamination.[1]

Experimental Protocol for XPS Analysis of Ni-C Materials

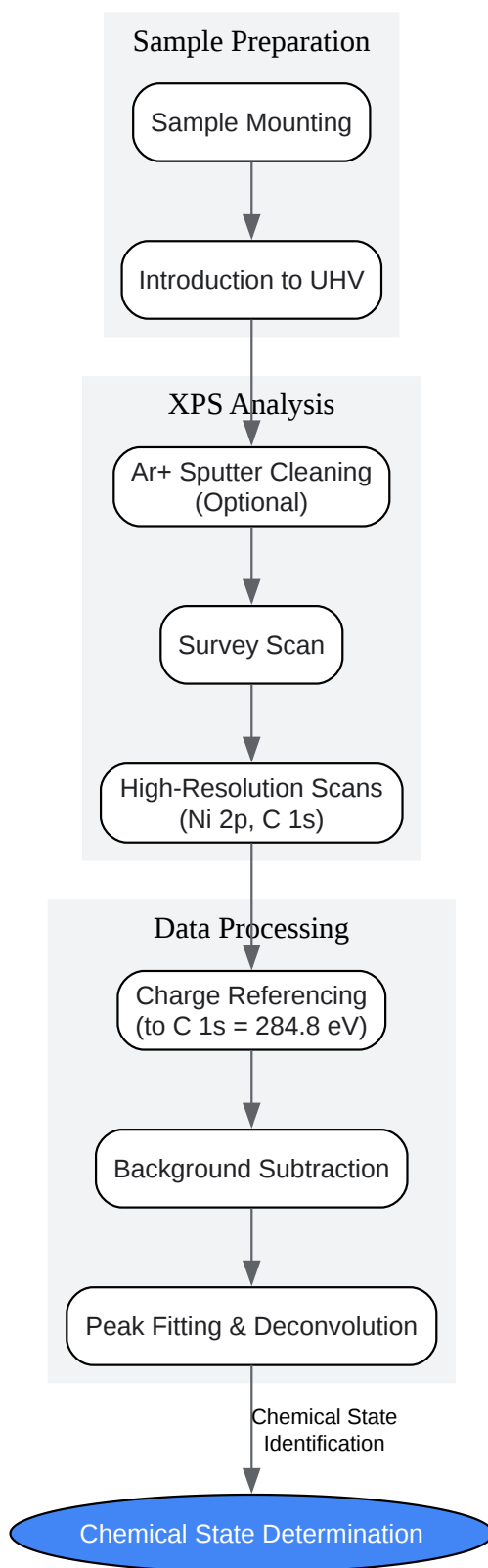
A typical experimental workflow for the XPS analysis of nickel-carbon materials is outlined below. This protocol is a generalized procedure based on methodologies reported in the literature.[2][8][9]

- **Sample Preparation:** The sample, often in powder or thin-film form, is mounted on a sample holder using double-sided conductive tape. For powder samples, it is crucial to ensure a smooth and uniform surface.
- **Introduction into UHV:** The sample is introduced into the ultra-high vacuum (UHV) chamber of the XPS instrument. A base pressure of <10⁻⁸ mbar is typically required to prevent surface contamination.

- X-ray Source: A monochromatic Al K α (1486.6 eV) or Mg K α (1253.6 eV) X-ray source is used to irradiate the sample.
- Sputter Cleaning (Optional): To remove surface contaminants (adventitious carbon, oxides), the sample surface can be cleaned by gentle sputtering with Ar⁺ ions. The sputtering energy and time should be carefully optimized to avoid altering the chemical state of the material of interest.
- Data Acquisition:
 - Survey Scan: A wide energy range scan (e.g., 0-1200 eV) is performed to identify all the elements present on the surface.
 - High-Resolution Scans: Detailed scans are acquired for the core levels of interest, primarily Ni 2p and C 1s. A smaller pass energy is used to achieve higher energy resolution.
- Charge Referencing: For non-conductive or poorly conductive samples, charging effects can shift the binding energy scale. The C 1s peak of adventitious carbon at 284.8 eV is commonly used as a reference to correct for this shift.
- Data Analysis:
 - Background Subtraction: A Shirley or Tougaard background is subtracted from the high-resolution spectra.
 - Peak Fitting: The spectra are deconvoluted into their constituent components using fitting software. The peaks are typically modeled with Gaussian-Lorentzian functions. Constraints on peak positions, full width at half maximum (FWHM), and area ratios may be applied based on known chemical states.

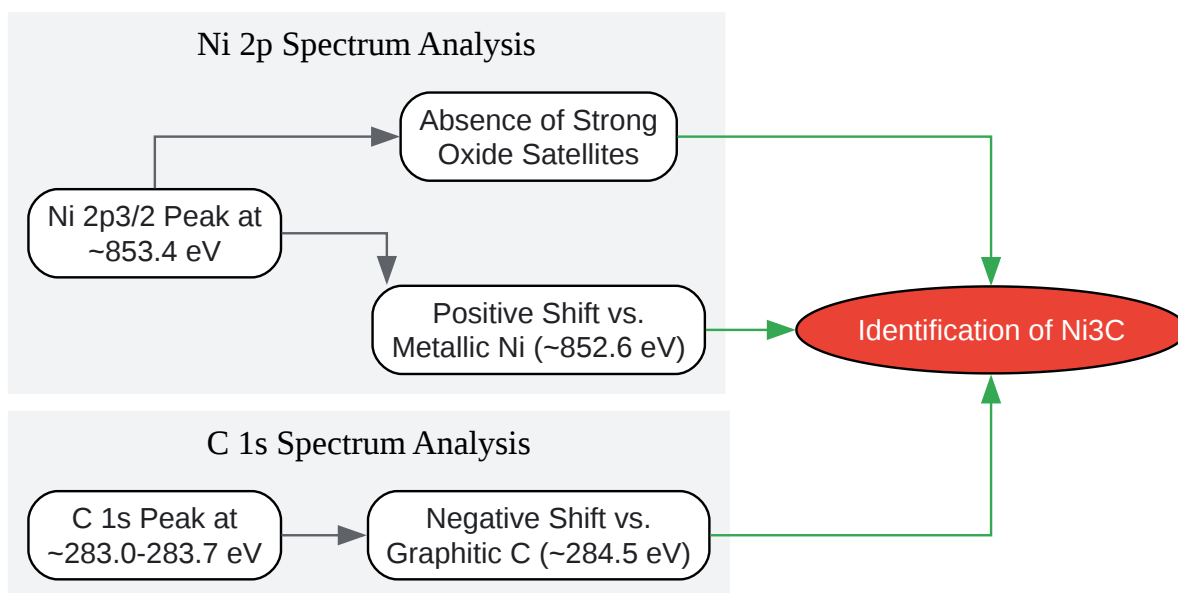
Visualizing the Experimental Workflow and Data Interpretation

The following diagrams, generated using the DOT language, illustrate the experimental workflow for XPS analysis and the logical process of determining the chemical states of nickel and carbon in Ni₃C.



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Caption: Experimental workflow for XPS analysis of Ni-C materials.



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Caption: Logical relationship for identifying Ni₃C using XPS data.

In conclusion, the distinct binding energy shifts observed in both the Ni 2p and C 1s spectra provide a reliable method for the identification and chemical state analysis of Ni₃C. By comparing experimental data with the reference values provided in this guide, researchers can confidently characterize their nickel-carbon materials, leading to a better understanding of their properties and performance in various applications.

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References

- 1. [Simple Synthesis and Characterization of Shell-Thickness-Controlled Ni/Ni₃C Core-Shell Nanoparticles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)

- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Carbon-supported Ni nanoparticles for efficient CO₂ electroreduction - Chemical Science \(RSC Publishing\) DOI:10.1039/C8SC03732A \[pubs.rsc.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Ni, Co and Ni-Co-Modified Tungsten Carbides Obtained by an Electric Arc Method as Dry Reforming Catalysts \[mdpi.com\]](#)
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